

## Chemical Identity & Available Data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

### Compound Focus: RTI-111-d3

Cat. No.: S1816262

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The table below consolidates the key identifying information and the limited available research data for **RTI-111-d3**.

Property	Description
Product Name	RTI-111-d3; (1R,2S,3S,5S)-3-(3,4-Dichlorophenyl)-8-(Methyl-d3)-8-azabicyclo[3.2.1]octane-2-carboxylic Acid Methyl Ester Hydrochloride [1]
Molecular Formula	C <sub>16</sub> H <sub>20</sub> Cl <sub>3</sub> NO <sub>2</sub> [1]
Molecular Weight	364.6945 g/mol [1]
Legal Status	Controlled substance; drug of abuse [1]
Parent Compound	Dichloropane (RTI-111), a serotonin–norepinephrine–dopamine reuptake inhibitor (SNDRI) [2]
Research Use	Diagnosis/treatment research for drug addiction, depression, anorexia, neurodegenerative diseases [1]
Available Animal Data	Self-administered intravenously (i.v.) in rhesus monkeys at 0.0003-0.03 mg/kg; administered intramuscularly (i.m.) at 0.001-0.1 mg/kg [3]

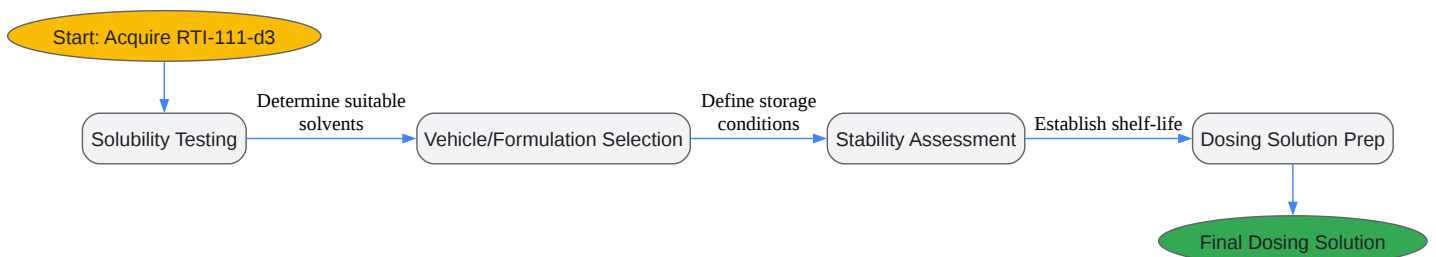
## Critical Information Gaps

The following information is essential for dosing preparation but is **not provided** in the search results:

- **Solubility Profile:** Information on suitable solvents (e.g., water, saline, DMSO, ethanol) and solubility is missing.
- **Stability Data:** No data on chemical stability in solution, recommended storage conditions (e.g., temperature, light sensitivity), or shelf-life.
- **Formulation Details:** No guidance on preparing specific concentrations for in-vitro (e.g., cell culture) or in-vivo (e.g., animal injection) studies, including the use of excipients or vehicle solutions.
- **Detailed Safety Protocols:** While identified as a controlled substance and drug of abuse [1], specific handling procedures (e.g., personal protective equipment, waste disposal) for laboratory settings are not detailed.

## Proposed Experimental Workflow

Given the information gaps, a general workflow for developing a dosing preparation protocol is outlined in the diagram below. This process would require extensive experimental validation.



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## Suggestions for Protocol Development

To proceed with your research, consider the following steps to fill the information gaps:

- **Contact Suppliers:** Reach out to the manufacturers listed in the search results (e.g., Chemsy, Santa Cruz Biotechnology) [1], as they may provide technical data sheets or certificates of analysis with solubility and storage information.
- **Consult Related Literature:** Review methods from studies on the parent compound, **Dichloropane (RTI-111)** [2] [3]. While not identical, these can provide a starting point for formulation strategies.
- **Perform Pilot Experiments:** Conduct basic experiments to determine solubility in common laboratory solvents and short-term stability.

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## References

1. 4229- RTI - 111 suppliers & manufacturers in China d 3 [chemicalbook.com]
2. Dichloropane - Wikipedia [en.wikipedia.org]
3. Reinforcing and discriminative stimulus effects of RTI ... 111 [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Identity & Available Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1816262#rti-111-d3-dosing-preparation>]

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